

"refining experimental protocols for consistent results with Antibacterial agent 51"

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Compound of Interest

Compound Name: Antibacterial agent 51

Cat. No.: B14766098

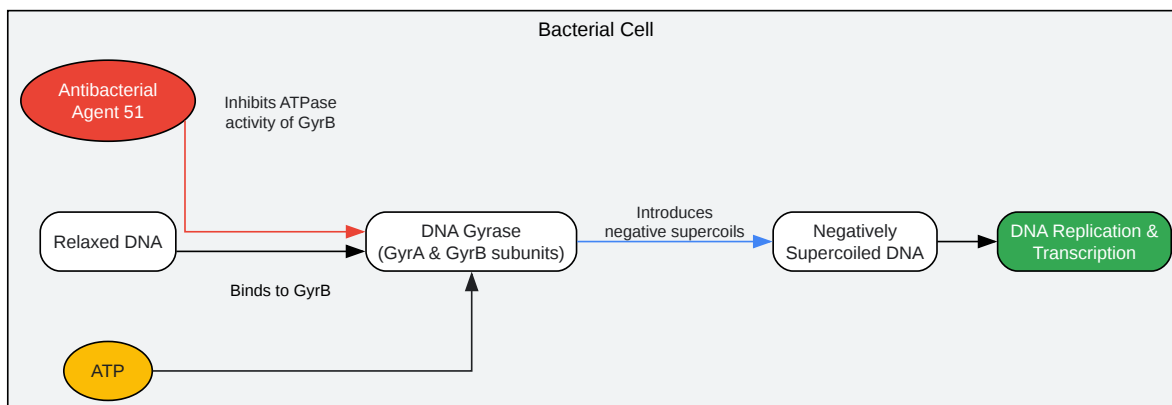
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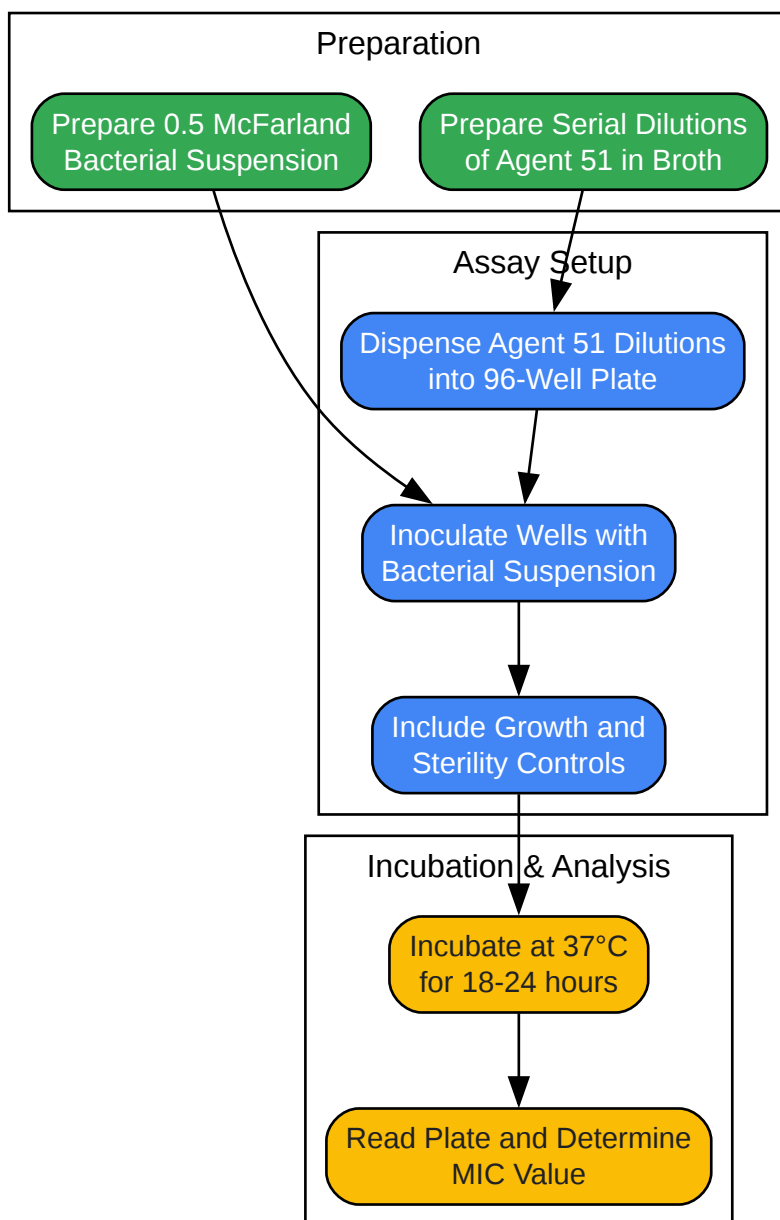
Technical Support Center: Antibacterial Agent 51

Welcome to the technical support center for **Antibacterial Agent 51**. This resource is designed for researchers, scientists, and drug development professionals to ensure consistent and reliable experimental results. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues.

Mechanism of Action of Agent 51

Antibacterial Agent 51 is a novel synthetic compound that functions as a bacterial DNA gyrase inhibitor. Specifically, it targets the ATPase activity of the GyrB subunit, preventing the negative supercoiling of bacterial DNA.[1][2][3] This action halts DNA replication and transcription, ultimately leading to bacterial cell death.[1] Its targeted mechanism makes it a potent agent against a range of bacterial pathogens.[1]





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References

- 1. What are Bacterial DNA gyrase inhibitors and how do they work? [synapse.patsnap.com]
- 2. Exploiting bacterial DNA gyrase as a drug target: current state and perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. DNA gyrase - Wikipedia [en.wikipedia.org]
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